

Application Notes and Protocols: Low-Temperature Phosphorylation with Ethyl Dichlorophosphite

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Compound of Interest

Compound Name: Ethyl dichlorophosphite

Cat. No.: B073183

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Introduction

Phosphorylation is a fundamental chemical transformation in organic synthesis and drug development, enabling the introduction of phosphate moieties into various molecules to modulate their biological activity, solubility, and pharmacokinetic properties. **Ethyl dichlorophosphite** ($\text{C}_2\text{H}_5\text{OPCl}_2$) is a reactive P(III) reagent that can be employed for the phosphorylation of nucleophiles, such as alcohols and amines. Conducting these reactions at low temperatures is a key strategy to control the high reactivity of the reagent, minimize side reactions, and enhance selectivity, particularly when working with sensitive or multi-functionalized substrates.

These application notes provide a detailed overview and generalized protocols for conducting low-temperature phosphorylation reactions using **ethyl dichlorophosphite**.

Chemical Properties and Reactivity

Ethyl dichlorophosphite is a colorless liquid with a high reactivity towards nucleophiles. The phosphorus (III) center is highly electrophilic, and the chlorine atoms are good leaving groups. The reaction with a nucleophile, such as an alcohol, typically proceeds via a nucleophilic substitution mechanism.

Key Characteristics of **Ethyl Dichlorophosphite**:

Property	Value
CAS Number	1498-42-6
Molecular Formula	C ₂ H ₅ Cl ₂ OP
Molecular Weight	146.94 g/mol
Boiling Point	117-118 °C
Density	1.286 g/mL at 25 °C

Note: Data sourced from publicly available chemical databases.

Low-temperature conditions (e.g., -78 °C to 0 °C) are often employed to temper the reactivity of **ethyl dichlorophosphite**, allowing for more controlled reactions and preventing the formation of undesired byproducts.

Applications in Organic Synthesis

Low-temperature phosphorylation with **ethyl dichlorophosphite** is a valuable tool in the synthesis of a variety of organophosphorus compounds, including:

- **Phosphite Esters:** The reaction with alcohols or phenols in the presence of a base yields phosphite esters, which are versatile intermediates in organic synthesis.
- **Nucleoside Phosphites:** In the synthesis of oligonucleotides and their analogs, **ethyl dichlorophosphite** can be used for the phosphorylation of nucleosides. The resulting nucleoside phosphoramidites are key building blocks in solid-phase DNA and RNA synthesis. Low temperatures are crucial to prevent side reactions on the sensitive nucleobase and sugar moieties.
- **Phosphonates:** While not a direct phosphorylation, the Arbuzov reaction of the resulting phosphite esters can lead to the formation of phosphonates, another important class of organophosphorus compounds.

Experimental Protocols

The following are generalized protocols for the low-temperature phosphorylation of a generic alcohol substrate using **ethyl dichlorophosphite**. Caution: **Ethyl dichlorophosphite** is corrosive and reacts violently with water. All manipulations should be carried out under an inert atmosphere (e.g., argon or nitrogen) in anhydrous solvents.

Protocol 1: General Procedure for the Synthesis of a Dialkyl Ethyl Phosphite

This protocol describes the reaction of an alcohol with **ethyl dichlorophosphite** in the presence of a non-nucleophilic base to form a dialkyl ethyl phosphite.

Materials:

- **Ethyl dichlorophosphite**
- Anhydrous alcohol (Substrate)
- Anhydrous, non-nucleophilic base (e.g., triethylamine, diisopropylethylamine)
- Anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran, diethyl ether)
- Inert gas supply (Argon or Nitrogen)
- Dry glassware

Procedure:

- **Preparation:** Assemble a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a dropping funnel, and an inert gas inlet.
- **Reagent Setup:** Under a positive flow of inert gas, dissolve the alcohol (2.0 equivalents) and the non-nucleophilic base (2.2 equivalents) in the anhydrous solvent.
- **Cooling:** Cool the reaction mixture to -78 °C using a dry ice/acetone bath.

- Addition of **Ethyl Dichlorophosphite**: Dissolve **ethyl dichlorophosphite** (1.0 equivalent) in the anhydrous solvent in the dropping funnel. Add the **ethyl dichlorophosphite** solution dropwise to the stirred reaction mixture over a period of 30-60 minutes, ensuring the internal temperature does not rise significantly.
- Reaction: Stir the reaction mixture at -78 °C for 1-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or ³¹P NMR spectroscopy.
- Quenching: Once the reaction is complete, slowly warm the mixture to room temperature. The reaction is typically quenched by the filtration of the amine hydrochloride salt that precipitates.
- Workup: The filtrate is concentrated under reduced pressure. The residue can be purified by vacuum distillation or column chromatography on silica gel to yield the desired dialkyl ethyl phosphite.

Data Presentation

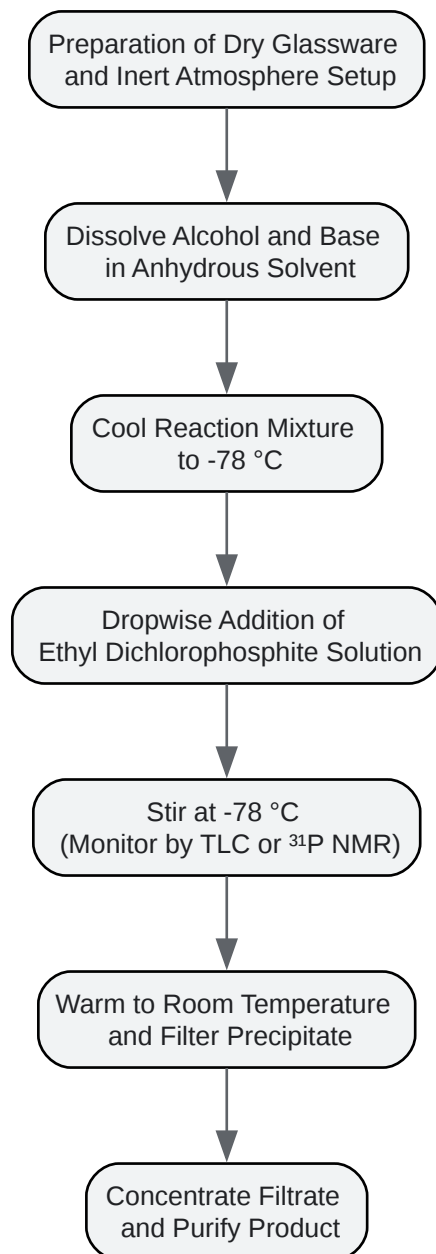
The following table summarizes representative reaction conditions and outcomes for the low-temperature phosphorylation of a primary alcohol with **ethyl dichlorophosphite**. Please note that these are generalized values and optimal conditions may vary depending on the specific substrate.

Substrate	Temperature (°C)	Base (equiv.)	Solvent	Reaction Time (h)	Yield (%)
1-Butanol	-78	Triethylamine (2.2)	Dichloromethane	2	85-95
Benzyl Alcohol	-78	Diisopropylethylamine (2.2)	Tetrahydrofuran	3	80-90
N-Boc-Serine methyl ester	-78	Triethylamine (2.2)	Dichloromethane	2.5	75-85

Mandatory Visualizations

Experimental Workflow for Low-Temperature Phosphorylation

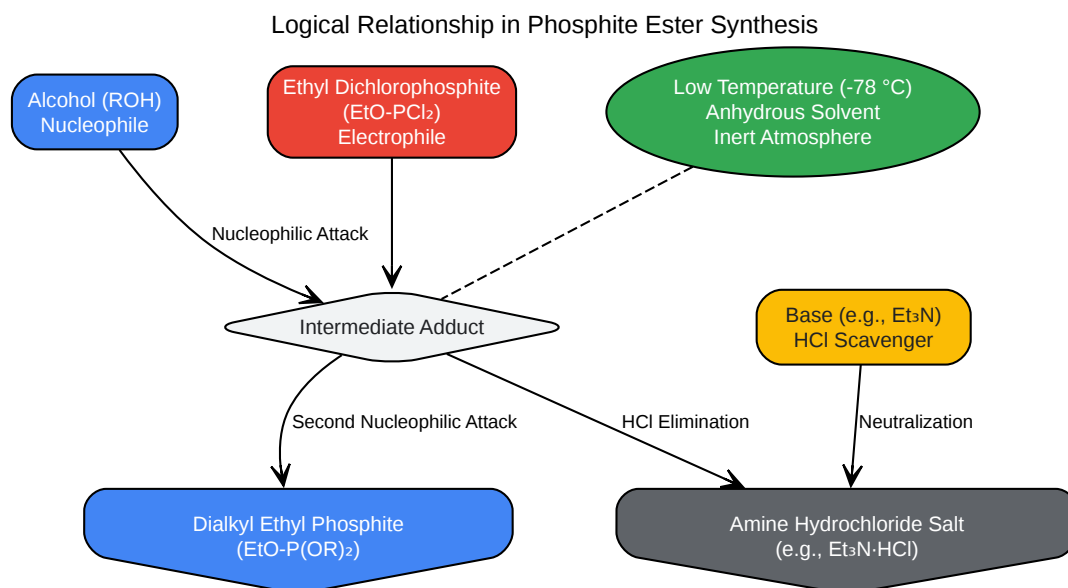
Experimental Workflow: Low-Temperature Phosphorylation



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Caption: A generalized workflow for a typical low-temperature phosphorylation reaction.

Logical Relationship in Phosphite Ester Synthesis



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Caption: Key components and their roles in the synthesis of a phosphite ester.

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